

In-Depth Technical Guide to Benclothiaz

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Compound of Interest

Compound Name: **Benclothiaz**

Cat. No.: **B3033156**

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Publicly available scientific literature on **Benclothiaz** is limited. This guide provides the definitive identification of the compound and summarizes its known application. To offer a comprehensive resource for researchers, this document also includes technical information on the broader class of benzothiazole derivatives and general experimental protocols. This information is intended to provide a contextual framework and should not be interpreted as being specific to **Benclothiaz** unless explicitly stated.

Core Compound Identification

Benclothiaz is identified by the following chemical identifiers:

Identifier	Value	Citation
CAS Number	89583-90-4	
IUPAC Name	7-chloro-1,2-benzisothiazole	
Molecular Formula	C ₇ H ₄ ClNS	

Physicochemical Properties

The following table summarizes the key physicochemical properties of **Benclothiaz**.

Property	Value
Molecular Weight	169.63 g/mol
Exact Mass	168.9752980 Da
XLogP3	2.9
Topological Polar Surface Area	41.1 Å ²
Hydrogen Bond Donor Count	0
Hydrogen Bond Acceptor Count	1
Rotatable Bond Count	0

Biological Activity of Benclothiaz

The primary registered activity of **Benclothiaz** is as a nematicide.^[1] Nematicides are a class of chemical pesticides used to control parasitic nematodes.

General Mechanism of Action of Nematicides

While the specific mechanism of action for **Benclothiaz** is not detailed in the available literature, nematicides generally function through one of the following mechanisms:

- **Neurotoxicity:** Many nematicides, such as organophosphates and carbamates, act as acetylcholinesterase inhibitors, leading to paralysis and death of the nematode.^{[2][3]} Others may interfere with nerve transmission by acting on ion channels.^{[2][4]}
- **Respiratory Inhibition:** Fumigant nematicides and other compounds can inhibit cellular respiration by disrupting the electron transport chain in the mitochondria of the nematodes.^{[2][3]}
- **Cuticle Disruption:** Some nematicides can compromise the integrity of the nematode's outer cuticle, leading to dehydration and death.^[5]
- **Systemic Action:** Certain nematicides can be absorbed by plants and are translocated throughout the plant's tissues, making the plant itself toxic to feeding nematodes.^[5]

It is plausible that **Benclothiaz** exerts its nematicidal effect through one or more of these general mechanisms.

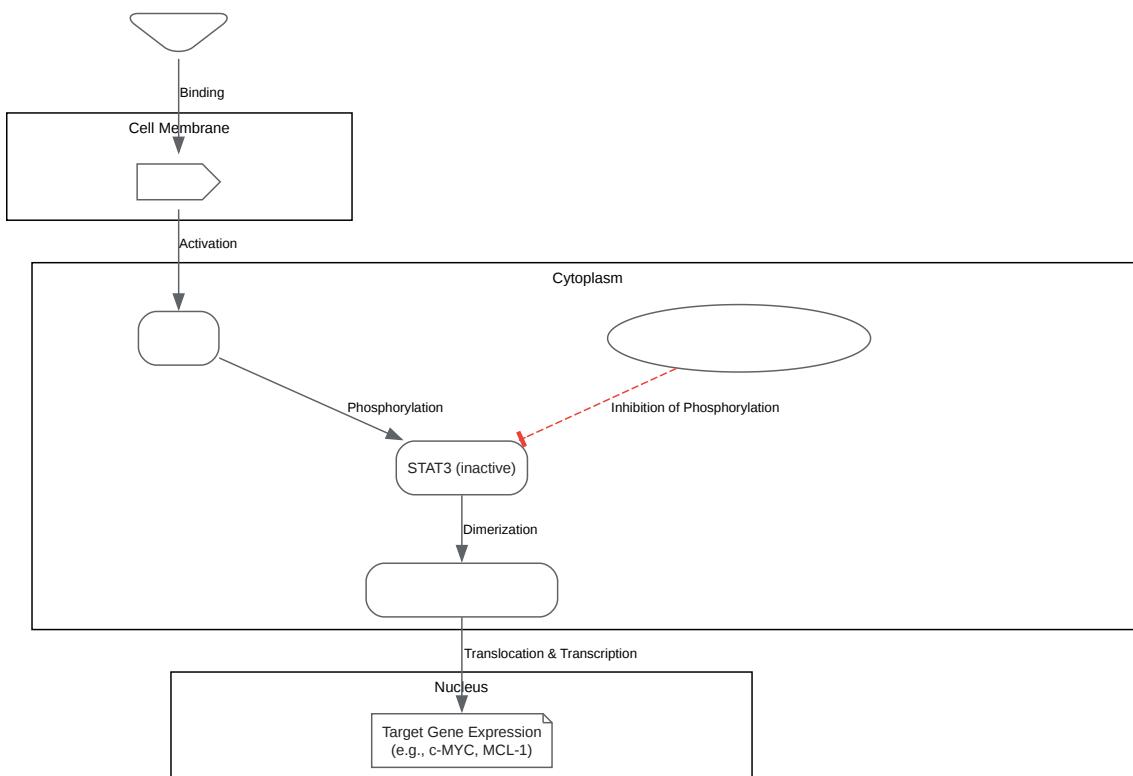
Broader Biological Activities of Benzothiazole Derivatives

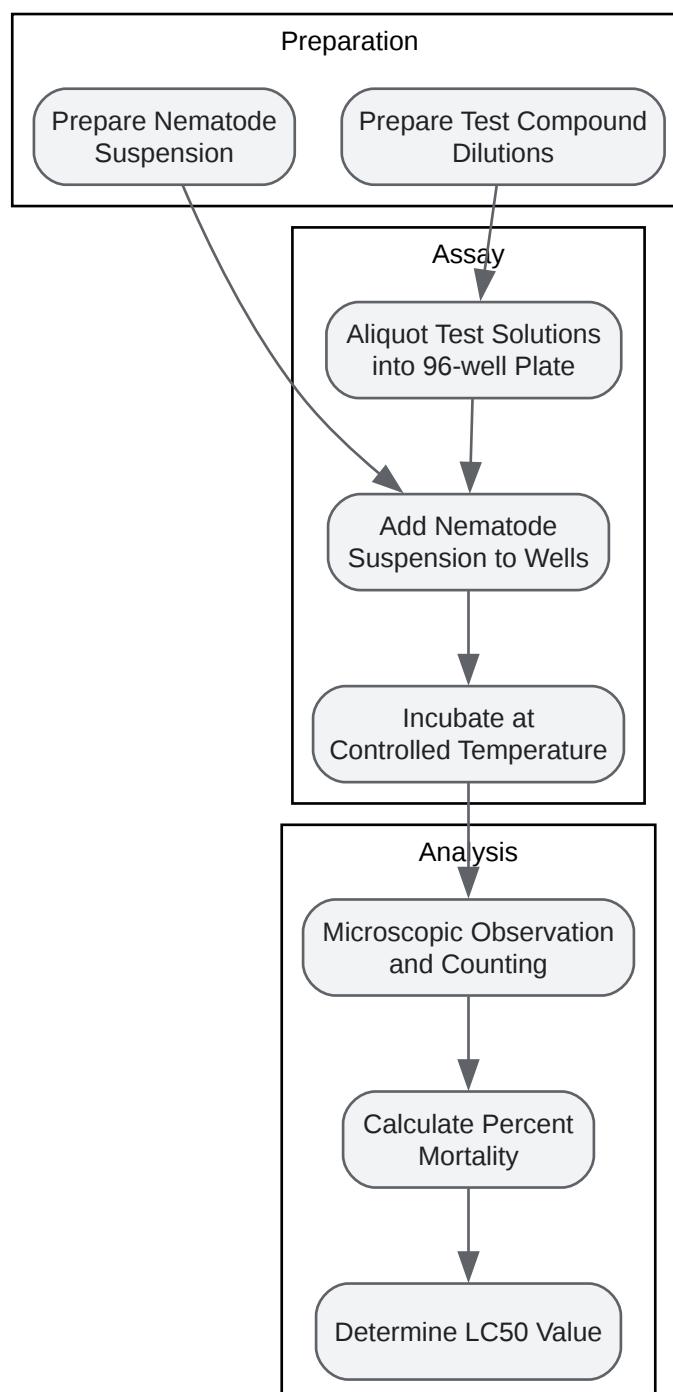
The benzothiazole scaffold is a common feature in a variety of biologically active molecules.^[6] While not specific to **Benclothiaz**, research on other benzothiazole derivatives may provide insights into potential, yet uninvestigated, activities. These include:

- Anticancer Activity: Certain benzothiazole derivatives have been shown to inhibit cancer cell proliferation and induce apoptosis.^[1] Some have been investigated as inhibitors of signaling pathways such as the STAT3 and PI3K/AKT pathways.
- Anti-inflammatory Activity: Some derivatives have demonstrated anti-inflammatory properties.
- Antimicrobial Activity: The benzothiazole nucleus is found in compounds with antibacterial and antifungal properties.

Signaling Pathways Modulated by Benzothiazole Derivatives

As no specific signaling pathway has been documented for **Benclothiaz**, the following diagram illustrates the STAT3 signaling pathway, which has been shown to be inhibited by certain benzothiazole-based compounds in the context of cancer research.^[7]





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